

Application Notes and Protocols for Fabricating Inverted Architecture PTB7-Th Solar Cells

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Compound of Interest

Compound Name: PTB7-Th
Cat. No.: B13395056

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These application notes provide a detailed protocol for the fabrication of inverted architecture organic solar cells based on the donor-acceptor blend of **PTB7-Th** and PC71BM. The procedures outlined below are intended for researchers, scientists, and professionals in materials science and electronics.

Device Architecture and Materials

The inverted solar cell structure consists of the following layers: Indium Tin Oxide (ITO) coated glass substrate, a Zinc Oxide (ZnO) electron transport layer (ETL), the photoactive bulk heterojunction (BHJ) layer of **PTB7-Th:PC71BM**, a Molybdenum Oxide (MoO₃) hole transport layer (HTL), and a silver (Ag) top electrode.^{[1][2][3]} The energy level diagram of the materials used in this device architecture plays a crucial role in facilitating efficient charge separation and transport.

Materials and Reagents

| Material | Supplier | Notes |
|---------------------------------------|-------------------|---|
| Patterned ITO-coated glass substrates | Various | ~10 Ω /sq |
| Zinc Oxide (ZnO) precursor | Sigma-Aldrich | For sol-gel preparation |
| PTB7-Th | 1-Material | Poly[4,8-bis(5-(2-ethylhexyl)thiophen-2-yl)benzo[1,2-b;4,5-b']dithiophene-2,6-diyl-alt-(4-(2-ethylhexyl)-3-fluorothieno[3,4-b]thiophene-)-2-carboxylate-2,6-diyl] |
| PC71BM | Nano-C | [4][4]-Phenyl-C71-butyric acid methyl ester |
| Molybdenum Oxide (MoO ₃) | Sigma-Aldrich | 99.98% |
| Silver (Ag) | Kurt J. Lesker | 99.99% |
| Chlorobenzene (CB) | Alfa Aesar | Anhydrous |
| 1,8-Diodooctane (DIO) | Sigma-Aldrich | 98% |
| Acetone | Fisher Scientific | ACS Grade |
| Isopropanol (IPA) | Fisher Scientific | ACS Grade |
| Deionized (DI) Water | --- | >18 M Ω -cm |

Experimental Protocols

A meticulous step-by-step procedure is critical for achieving high-performance devices. The entire fabrication process, except for the substrate cleaning, should be carried out in a nitrogen-filled glovebox environment.

Substrate Cleaning

Proper cleaning of the ITO substrate is essential to ensure good film quality and device performance.

- Place the patterned ITO-coated glass substrates in a substrate holder.
- Ultrasonically clean the substrates sequentially in a bath of detergent, deionized water, acetone, and isopropanol. Each sonication step should be performed for 20 minutes at 50°C. [5]
- Dry the substrates using a stream of nitrogen gas.
- Treat the cleaned ITO substrates with UV-ozone for 15-20 minutes to remove any residual organic contaminants and to improve the work function of the ITO. [2][5]

Deposition of Zinc Oxide (ZnO) Electron Transport Layer

A solution-processed ZnO layer serves as the electron transport layer.

- Prepare a ZnO precursor solution.
- Spin-coat the ZnO solution onto the UV-ozone treated ITO substrates at 2000 rpm for 60 seconds. [2][3]
- Anneal the substrates on a hotplate at 250°C for 10 minutes in ambient air. [2][3]
- Transfer the substrates into a nitrogen-filled glovebox.

Deposition of the PTB7-Th:PC71BM Active Layer

The photoactive layer is a blend of **PTB7-Th** and PC71BM.

- Prepare the active layer solution by dissolving **PTB7-Th** (10 mg) and PC71BM (15 mg) in chlorobenzene (970 μ l) with 1,8-Diiodooctane (30 μ l) as a solvent additive. [1][2] This corresponds to a 1:1.5 weight ratio of **PTB7-Th** to PC71BM.
- Stir the solution at room temperature for 8 hours to ensure complete dissolution. [1][2]
- Filter the solution using a 0.22 μ m polytetrafluoroethylene (PTFE) filter before use. [1][2][3]

- Spin-coat the active layer solution onto the ZnO layer. For a small area device (e.g., 0.06 cm²), a spin speed of 2000 rpm for 15 seconds is used.[1] For larger area devices, the spin speed may need to be adjusted (e.g., 800 rpm for 15 seconds for an 11 cm x 11 cm substrate).[1]
- Thermally treat the active layer on a hotplate at 40°C for 2 hours inside the glovebox.[1]

Deposition of Molybdenum Oxide (MoO₃) and Silver (Ag) Electrode

The final layers are deposited via thermal evaporation.

- Transfer the substrates with the active layer into a thermal evaporator with a base pressure of less than 10⁻⁶ Torr.
- Deposit an 8 nm thick layer of MoO₃ as the hole transport layer.[5]
- Subsequently, deposit an 80-100 nm thick layer of Ag as the top electrode.[5] The deposition rate should be carefully controlled.

Device Characterization

The performance of the fabricated solar cells should be evaluated under standard testing conditions.

- Measure the current density-voltage (J-V) characteristics using a solar simulator under AM 1.5G illumination at 100 mW/cm². [6]
- Determine the key photovoltaic parameters: open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE).
- The external quantum efficiency (EQE) can be measured to understand the spectral response of the device.

Data Presentation

Table 1: Materials and Solution Preparation for the Active Layer

| Component | Concentration/ Ratio | Solvent | Additive | Stirring Time |
|-------------|-------------------------|---------------|------------------------------|---------------|
| PTB7-Th | 10 mg/mL | Chlorobenzene | 1,8-Diiodooctane (3% v/v) | 8 hours |
| PC71BM | 15 mg/mL | Chlorobenzene | 1,8-Diiodooctane (3% v/v) | 8 hours |
| Blend Ratio | 1:1.5 (PTB7-Th:PC71BM) | | | |

Table 2: Deposition Parameters for Each Layer

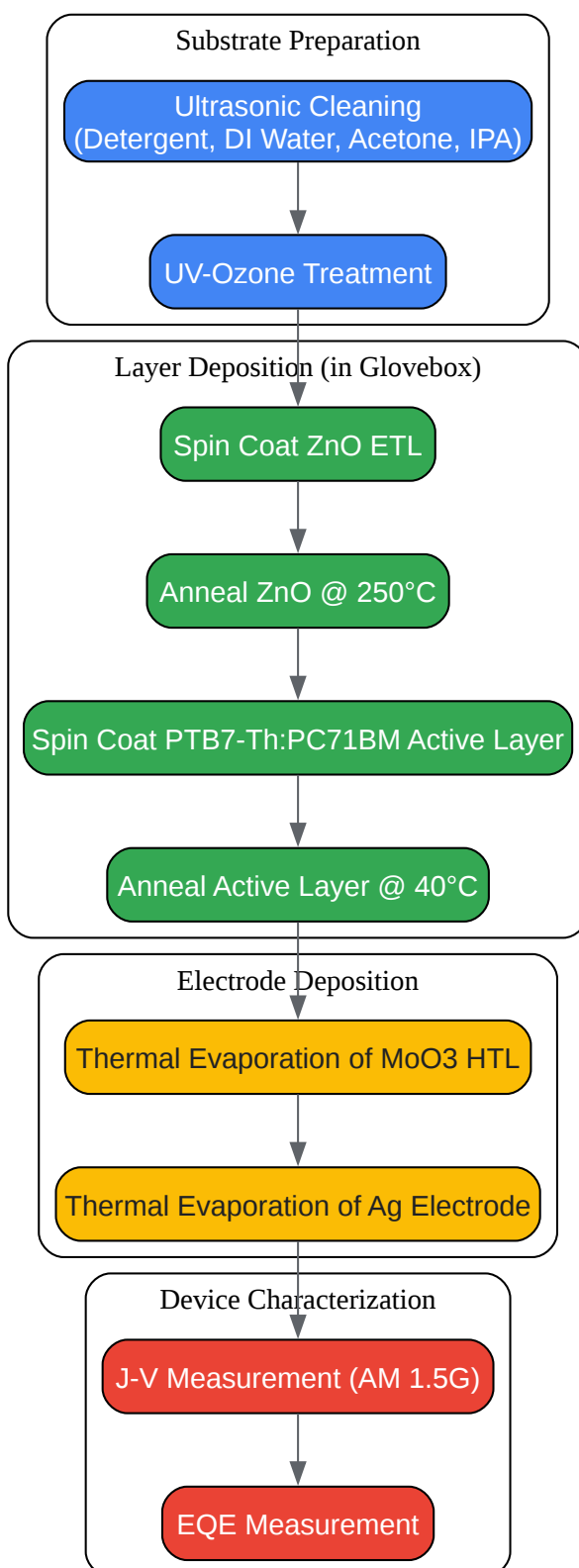
| Layer | Deposition Method | Spin Speed (rpm) | Spin Time (s) | Annealing Temperature (°C) | Annealing Time (min) | Thickness (nm) |
|----------------|---------------------|------------------|---------------|----------------------------|----------------------|----------------|
| ZnO | Spin Coating | 2000 | 60 | 250 | 10 | ~30-40 |
| PTB7-Th:PC71BM | Spin Coating | 2000 | 15 | 40 | 120 | ~100 |
| MoO3 | Thermal Evaporation | - | - | - | - | 8 |
| Ag | Thermal Evaporation | - | - | - | - | 80-100 |

Table 3: Typical Device Performance Parameters[1][2][3]

| Parameter | Symbol | Typical Value |
|-------------------------------|--------|---------------------------------|
| Open-circuit Voltage | Voc | 0.75 - 0.80 V |
| Short-circuit Current Density | Jsc | 13.7 - 21.75 mA/cm ² |
| Fill Factor | FF | 57 - 68% |
| Power Conversion Efficiency | PCE | 5.8 - 11.8% |

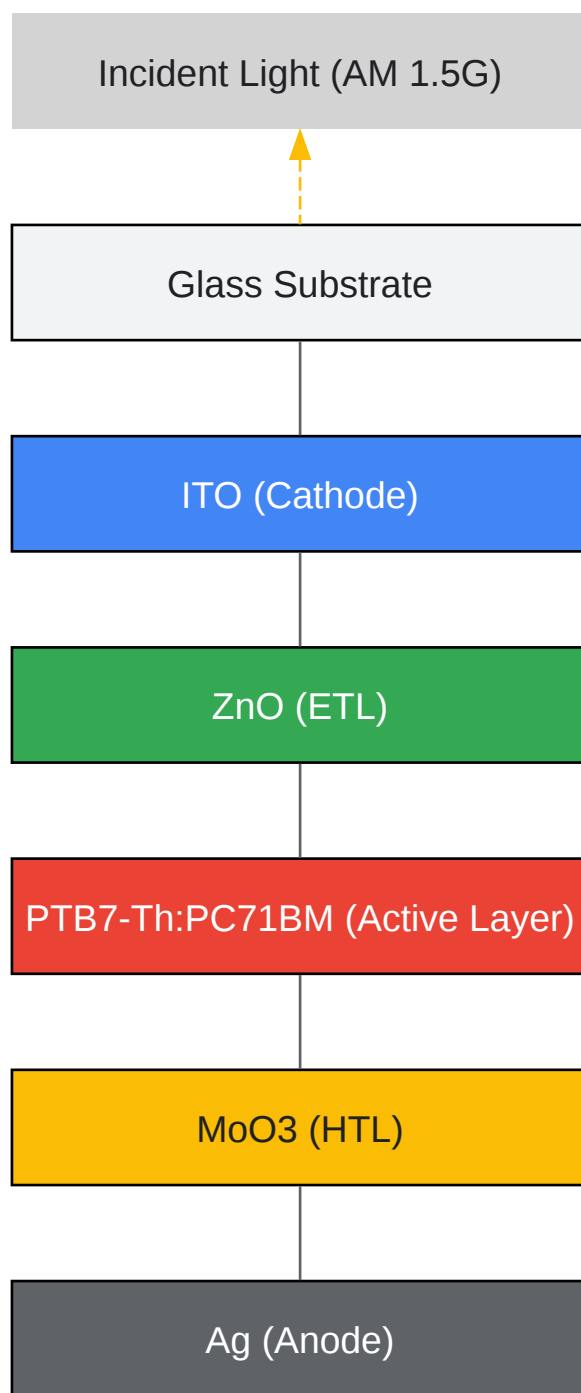
Note: Performance can vary significantly based on the precise experimental conditions, material batches, and laboratory environment.

Visualizations



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Caption: Experimental workflow for fabricating inverted **PTB7-Th** solar cells.



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